

Analytical methods for quantifying Ruthenium(III) nitrosyl nitrate concentration.

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Compound of Interest

Compound Name: Nitroso nitrate;ruthenium

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A comprehensive guide to the analytical methodologies for the quantification of Ruthenium(III) nitrosyl nitrate, tailored for researchers, scientists, and professionals in drug development. This guide provides a comparative overview of various techniques, supported by experimental data and detailed protocols.

Comparison of Analytical Methods

The quantification of Ruthenium(III) nitrosyl nitrate, an inorganic compound with the formula $\text{Ru}(\text{NO})(\text{NO}_3)_3$, presents a unique analytical challenge. Due to its composition, methods must be capable of accurately measuring the ruthenium metal center, the nitrosyl ligand, and the nitrate anions. This guide explores several key analytical techniques suitable for this purpose, comparing their performance based on available experimental data.

The primary methods for the elemental analysis of ruthenium are Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) and Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES). For the anionic components, namely nitrate and the related nitrosyl group (which can be converted to nitrite or nitrate), Ion Chromatography (IC) is the most direct and widely validated technique. Spectroscopic methods like UV-Vis and Raman spectroscopy, along with electrochemical techniques, also offer potential pathways for quantification.

Quantitative Data Summary

The following table summarizes the performance characteristics of the principal analytical methods for the quantification of the components of Ruthenium(III) nitrosyl nitrate. It is

important to note that a single method for the simultaneous quantification of the entire molecule is not commonly reported; therefore, a combination of techniques is often necessary for complete characterization.

Analytical Method	Analyte	Detection Limit (LOD)	Limit of Quantification (LOQ)	Linear Range	Precision (RSD)	Notes
ICP-MS	Ruthenium (Ru)	20 - 42 pg/L[1]	Not specified	Up to 100 mg/L	< 2.5%[1]	Highly sensitive for trace and ultra-trace ruthenium analysis.[1]
ICP-OES	Ruthenium (Ru)	9 - 11 ng/mL[2]	Not specified	0.05 - 100 mg/L[2]	2.01 - 2.12%[2]	Suitable for higher concentrations of ruthenium compared to ICP-MS.
Ion Chromatography (IC)	Nitrate (NO ₃ ⁻)	0.017 - 0.08 mg/L[3][4]	0.26 mg/L[4]	1 - 100 mg/L[3]	< 2%[3]	Direct and reliable method for nitrate quantification.
Ion Chromatography (IC)	Nitrite (NO ₂ ⁻)	0.016 - 0.13 mg/L[3][4]	0.44 mg/L[4]	1 - 10 mg/L[3]	< 2%[3]	Can be used to quantify the nitrosyl group after appropriate conversion.
UV-Vis Spectrophotometry	Ruthenium (Ru)	Not specified	Not specified	Not specified	< 1% (differential)[5]	Often requires a complexing agent to

						form a colored species.
UV-Vis Spectrophotometry	Nitrate (NO_3^-) / Nitrite (NO_2^-)	Not specified	Not specified	Not specified	Not specified	Subject to spectral overlap and interference.
Raman Spectroscopy	Ru-NO, NO_3^-	Not specified	Not specified	Not specified	Not specified	Primarily used for structural characterization; quantitative applications are less common. [6]
Electrochemical Methods	Ruthenium nitrosyl complexes	Not specified	Not specified	Not specified	Not specified	Feasible for studying redox behavior, but quantitative methods are not well-established. [7]

Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below.

Quantification of Ruthenium by Inductively Coupled Plasma-Mass Spectrometry (ICP-MS)

This protocol is designed for the accurate determination of the total ruthenium content in a Ruthenium(III) nitrosyl nitrate solution.

a. Sample Preparation:

- Accurately weigh a sample of the Ruthenium(III) nitrosyl nitrate solution.
- Quantitatively transfer the sample to a volumetric flask.
- Dilute the sample with a solution of 2% nitric acid to a concentration within the linear range of the instrument. To prevent hydrolysis of the analyte, it is crucial to use dilute nitric acid for dissolution and dilution.^[4]
- Prepare a series of calibration standards of known ruthenium concentrations from a certified ruthenium standard solution, matching the acid matrix of the sample.

b. Instrumental Analysis:

- Instrument: Inductively Coupled Plasma-Mass Spectrometer.
- Plasma Conditions: Optimize the plasma gas flow rates (nebulizer, auxiliary, and plasma), RF power, and sample uptake rate to achieve maximum sensitivity and stability for ruthenium isotopes (e.g., ^{101}Ru , ^{102}Ru).
- Mass Spectrometer Settings: Select appropriate ruthenium isotopes for monitoring, considering potential isobaric interferences. Use a collision/reaction cell, if available, to mitigate polyatomic interferences.
- Calibration: Aspirate the calibration standards and the blank solution to generate a calibration curve.
- Sample Measurement: Aspirate the prepared sample solutions and measure the intensity of the selected ruthenium isotopes.

- Data Analysis: Calculate the ruthenium concentration in the original sample based on the calibration curve and the dilution factor.

Quantification of Nitrate by Ion Chromatography (IC)

This protocol details the determination of the nitrate concentration in a Ruthenium(III) nitrosyl nitrate solution.

a. Sample Preparation:

- Accurately weigh a sample of the Ruthenium(III) nitrosyl nitrate solution.
- Quantitatively transfer the sample to a volumetric flask.
- Dilute the sample with deionized water to a concentration within the linear range of the ion chromatograph for nitrate.
- Prepare a series of calibration standards of known nitrate concentrations from a certified nitrate standard solution.

b. Instrumental Analysis:

- Instrument: Ion Chromatograph with a suppressed conductivity detector.
- Anion-Exchange Column: Use a column suitable for the separation of common anions (e.g., a hydroxide-selective anion-exchange column).
- Eluent: An appropriate eluent, such as a sodium carbonate/sodium bicarbonate solution or a potassium hydroxide gradient, is used to separate the anions.[3]
- Flow Rate: Set a constant flow rate as recommended for the column (typically 1.0 - 2.0 mL/min).
- Detection: Suppressed conductivity detection is commonly used for its high sensitivity for anions.
- Calibration: Inject the calibration standards and a blank to generate a calibration curve based on peak area.

- **Sample Measurement:** Inject the diluted sample solution and record the chromatogram.
- **Data Analysis:** Identify the nitrate peak by its retention time and quantify its concentration using the calibration curve.

Quantification of Ruthenium by UV-Vis Spectrophotometry

This protocol provides a general method for the determination of ruthenium concentration using UV-Vis spectrophotometry, which typically involves the formation of a colored complex.

a. Sample Preparation and Complexation:

- Accurately prepare a stock solution of the Ruthenium(III) nitrosyl nitrate sample.
- To an aliquot of the sample solution, add a suitable complexing agent that forms a stable, colored complex with ruthenium. The choice of the complexing agent will depend on the specific analytical procedure being followed.
- Adjust the pH of the solution to the optimal range for complex formation.
- Allow sufficient time for the color to develop completely.
- Dilute the solution to a known volume with an appropriate solvent.
- Prepare a series of calibration standards by treating known concentrations of a ruthenium standard solution with the same complexing agent under identical conditions.

b. Instrumental Analysis:

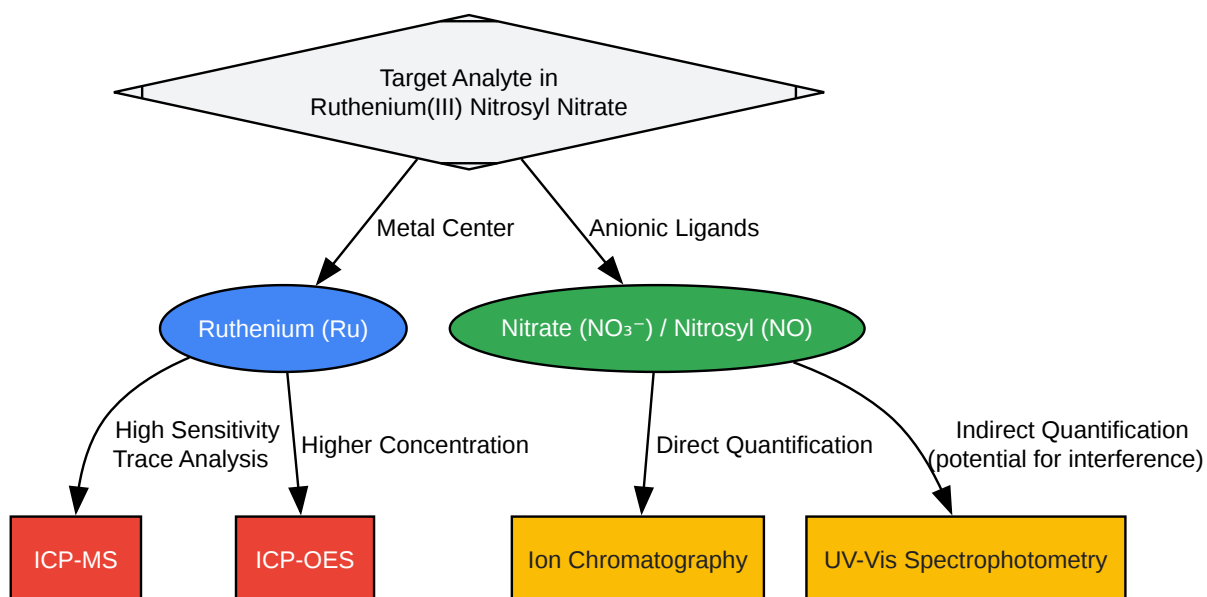
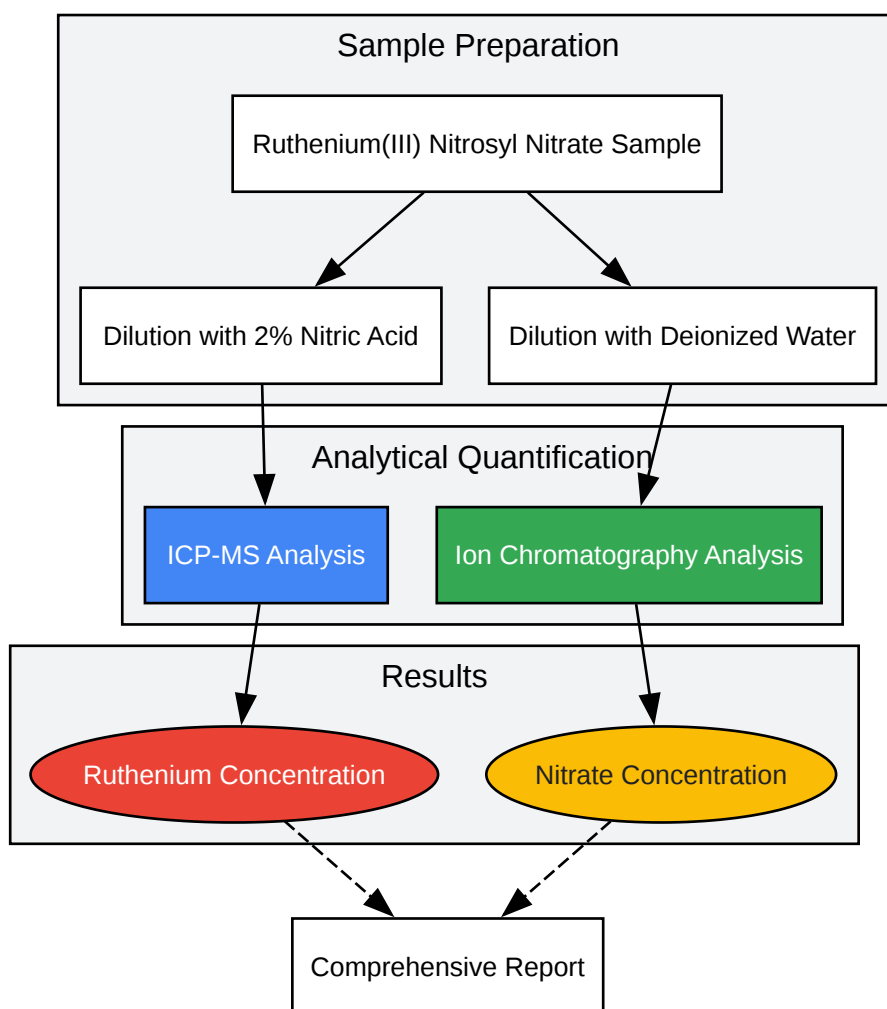
- **Instrument:** UV-Vis Spectrophotometer.
- **Wavelength Selection:** Scan the spectrum of the ruthenium complex to determine the wavelength of maximum absorbance (λ_{max}).
- **Calibration:** Measure the absorbance of the blank and the calibration standards at the λ_{max} . Plot a calibration curve of absorbance versus concentration.

- **Sample Measurement:** Measure the absorbance of the prepared sample solution at the λ_{max} .
- **Data Analysis:** Determine the concentration of ruthenium in the sample from the calibration curve.

Visualizations

Experimental Workflow for Comprehensive Analysis

The following diagram illustrates a logical workflow for the complete quantification of a Ruthenium(III) nitrosyl nitrate sample, employing a combination of analytical techniques.



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References

- 1. Assessing ICP-MS vs IC for Ionic Element Quantification in Water [eureka.patsnap.com]
- 2. Ruthenium nitrosyl nitrate solution | Johnson Matthey [matthey.com]
- 3. researchgate.net [researchgate.net]
- 4. Researching | Impurity Elements Analysis of Catalyst Precursor Ruthenium Nitrosyl Nitrate Using Inductively Coupled Plasma Tandem Mass Spectrometry [m.researching.cn]
- 5. Ruthenium(III) nitrosylnitrate, Ru 31.3% min 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 6. researchgate.net [researchgate.net]
- 7. In Situ FT-IR Spectroelectrochemistry Reveals Mechanistic Insights into Nitric Oxide Release from Ruthenium(II) Nitrosyl Complexes - PMC [pmc.ncbi.nlm.nih.gov]
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